

Proper Disposal of Cyclopropyl-1-Methyl-Ketone-d4: A Comprehensive Guide

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Compound of Interest

Compound Name: Cyclopropyl-1 Methyl-Ketone-d4

Cat. No.: B1477914

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe disposal of Cyclopropyl-1-methyl-ketone-d4, a deuterated analog of Cyclopropyl methyl ketone. Adherence to these protocols is crucial due to the compound's flammable and irritant nature.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to recognize the inherent hazards associated with Cyclopropyl-1-methyl-ketone-d4. Always handle this substance within a chemical fume hood while wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[1] The compound is a highly flammable liquid and vapor and can cause skin and serious eye irritation.^[1] Keep the material away from heat, sparks, open flames, and hot surfaces.^[1] All handling equipment should be properly grounded to prevent static discharge.

Quantitative Data Summary

The following table summarizes key physical and chemical properties for Cyclopropyl-1-methyl-ketone-d4 and its non-deuterated analog, Cyclopropyl methyl ketone.

Property	Value
Cyclopropyl-2,2,3,3-d4 Methyl Ketone	
CAS Number	350818-63-2[1]
Molecular Formula	C ₅ H ₄ D ₄ O[1]
Molecular Weight	88.15 g/mol
Appearance	Colorless liquid[1]
Boiling Point	114 °C (237 °F)[1]
Melting Point	-68 °C (-90 °F)[1]
Flash Point	21 °C (70 °F)[1]
Density	0.849 g/cm ³ [1]
Cyclopropyl methyl ketone (for reference)	
CAS Number	765-43-5[2][3]
Molecular Formula	C ₅ H ₈ O[2][3]
Molecular Weight	84.12 g/mol [3]

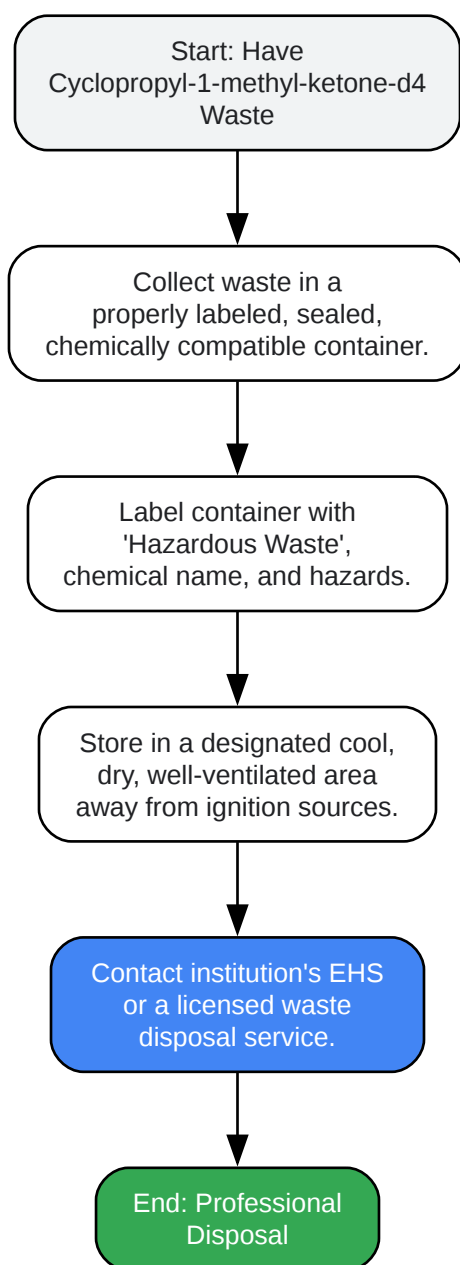
Standard Disposal Procedure

The universally recommended and safest method for the disposal of Cyclopropyl-1-methyl-ketone-d₄ is through a licensed professional waste disposal service.[1] This ensures compliance with all local, state, and federal regulations.

Step-by-Step Standard Disposal Workflow:

- Waste Collection:
 - Collect waste Cyclopropyl-1-methyl-ketone-d₄ in a designated, chemically compatible, and properly labeled waste container.
 - The container must be sealed tightly to prevent the escape of vapors.

- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name ("Cyclopropyl-1-methyl-ketone-d4"), and the associated hazards (e.g., "Flammable Liquid," "Irritant").
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste storage.
 - Ensure the storage area is away from sources of ignition and incompatible materials such as strong oxidizing agents, strong reducing agents, and strong bases.[\[3\]](#)[\[4\]](#)
- Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and disposal.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)



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Standard Disposal Workflow for Cyclopropyl-1-methyl-ketone-d4.

In-Lab Treatment Protocol (for Experienced Personnel Only)

For small quantities, experienced laboratory personnel may consider in-lab treatment to convert the ketone into a less hazardous substance before collection as aqueous hazardous waste. This procedure should be performed with extreme caution under a chemical fume hood and

with all appropriate PPE. Always test this procedure on a very small scale (e.g., 1-2 mL) before treating larger quantities.

Principle: Oxidation of the ketone using a solution of sodium hypochlorite (bleach) under basic conditions.

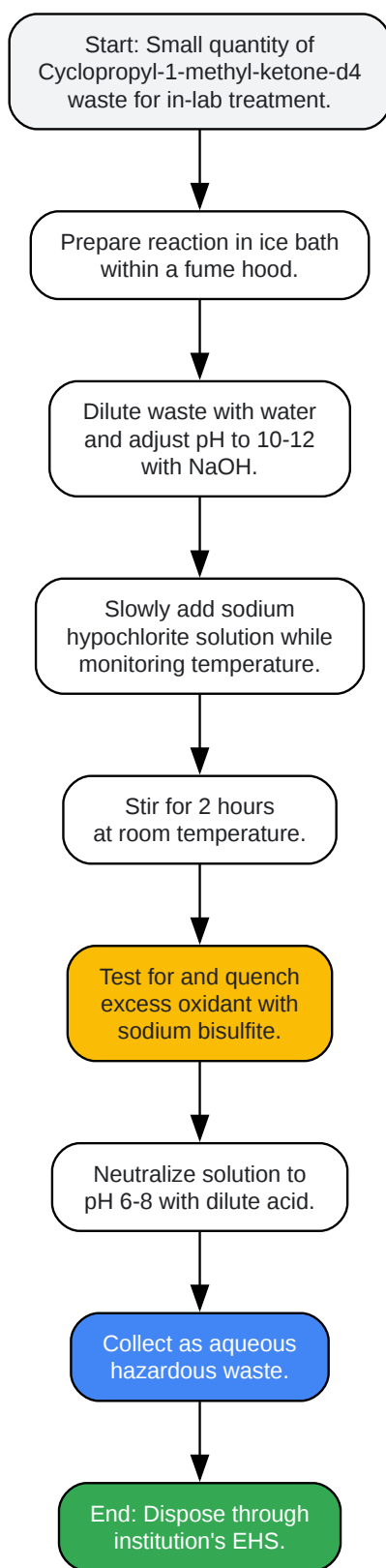
Materials:

- Waste Cyclopropyl-1-methyl-ketone-d4
- Sodium hypochlorite solution (household bleach, ~5-6%)
- 1 M Sodium hydroxide solution
- Water
- Ice bath
- Large beaker
- Stir plate and stir bar
- pH paper or pH meter
- Potassium iodide-starch paper
- Sodium bisulfite solution (for quenching)
- Dilute hydrochloric acid (for neutralization)

Experimental Protocol:

- Preparation: Place the large beaker on a stir plate within a chemical fume hood and add a stir bar. Cool the beaker in an ice bath.
- Dilution and Basification: For every 1 volume of waste, add 5 volumes of water to the beaker. While stirring, slowly add 1 M sodium hydroxide solution until the pH is between 10 and 12.

- Oxidation: Slowly and dropwise, add the sodium hypochlorite solution to the stirring, cooled mixture. A general guideline is to use approximately 10-15 mL of bleach for every 1 mL of ketone.[3]
- Reaction and Monitoring: Monitor the temperature of the reaction mixture closely. If the temperature rises significantly, slow down or stop the addition of the hypochlorite solution. After the addition is complete, allow the mixture to stir at room temperature for at least 2 hours.
- Quenching Excess Oxidant: Test for the presence of excess hypochlorite using potassium iodide-starch paper (a blue-black color indicates excess oxidant). If present, quench by adding a small amount of sodium bisulfite solution dropwise until the test paper no longer turns blue-black.[3]
- Final Disposal: Neutralize the resulting solution to a pH between 6 and 8 by slowly adding a suitable acid (e.g., dilute hydrochloric acid). This final aqueous solution should be collected as hazardous aqueous waste and disposed of through your institution's EHS office.[3]



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In-Lab Treatment Workflow for Cyclopropyl-1-methyl-ketone-d4.

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- To cite this document: BenchChem. [Proper Disposal of Cyclopropyl-1-Methyl-Ketone-d4: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1477914#cyclopropyl-1-methyl-ketone-d4-proper-disposal-procedures]

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